

Application Notes and Protocols: Preparation of ML141 Stock Solution with DMSO

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Compound of Interest

Compound Name: ML141

Cat. No.: B15604964

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These application notes provide detailed protocols for the preparation, storage, and handling of **ML141** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. **ML141** is a potent, selective, and reversible non-competitive allosteric inhibitor of the Cdc42 GTPase, making it a valuable tool for studying cellular processes regulated by Cdc42.

Chemical and Physical Properties of ML141

A summary of the key quantitative data for **ML141** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	407.49 g/mol	[1][2]
Molecular Formula	C ₂₂ H ₂₁ N ₃ O ₃ S	[3]
Purity	≥98% (HPLC)	[1]
Appearance	A crystalline solid, yellow-white	[2][3]
Solubility in DMSO	20 - 100 mg/mL	[1][2][3][4][5][6]
EC ₅₀ for Cdc42	2.1 μM (wild type)	[1][3][5]
Storage (Solid)	-20°C for up to 4 years	[3]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for longer-term	[4][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML141 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML141** in DMSO. It is crucial to use high-purity, anhydrous DMSO to ensure the stability and solubility of the compound.[5][6]

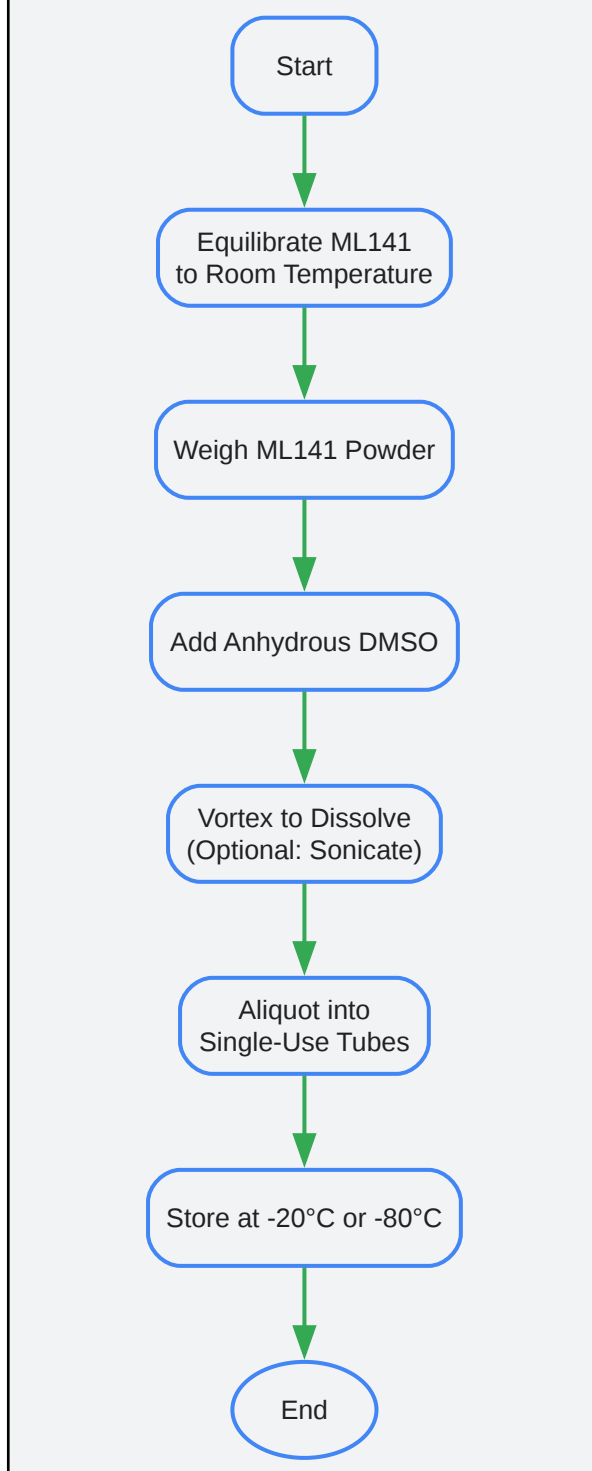
Materials:

- **ML141** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate ML141:** Allow the vial of **ML141** powder to warm to room temperature before opening to prevent condensation of moisture.
- **Weigh ML141:** Carefully weigh out the desired amount of **ML141** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.075 mg of **ML141** (Molecular Weight = 407.49 g/mol).
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the **ML141** powder. For a 10 mM stock solution, if you weighed 4.075 mg of **ML141**, add 1 mL of DMSO.
- **Dissolve ML141:** Close the tube or vial tightly and vortex thoroughly until the compound is completely dissolved. If necessary, sonication can be used to aid dissolution.^[4] Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[8] Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage.^{[4][7]}

Preparation of ML141 Stock Solution

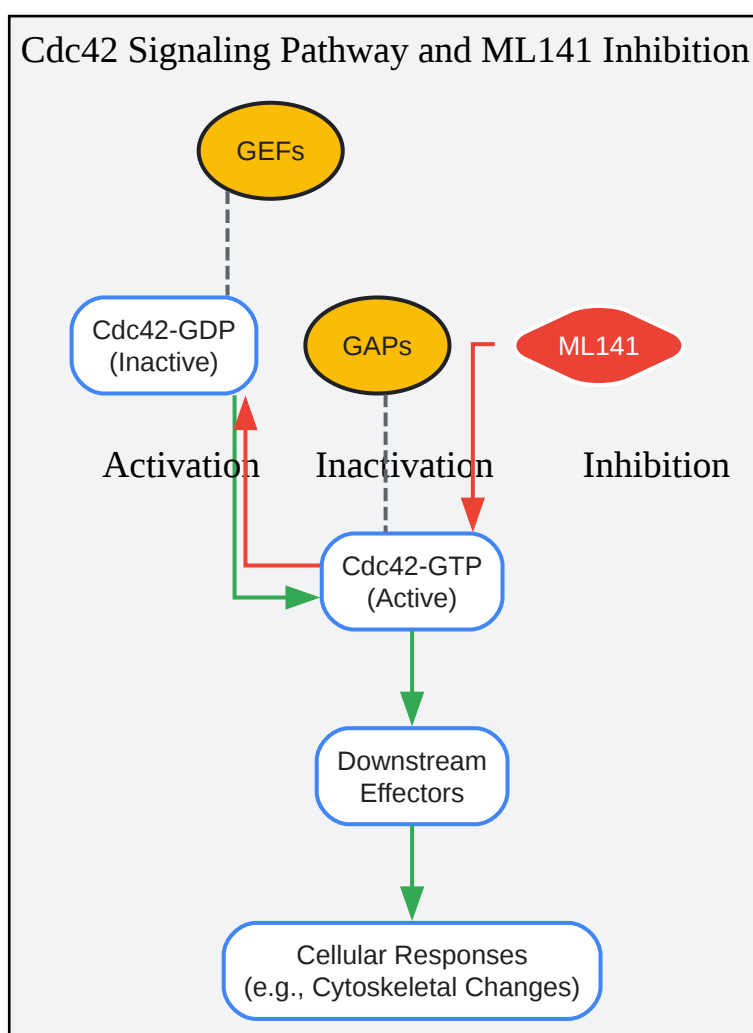


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Figure 1: Workflow for **ML141** Stock Solution Preparation.

Signaling Pathway and Mechanism of Action

ML141 is a selective inhibitor of Cdc42, a member of the Rho family of small GTPases.[3] Cdc42 cycles between an active GTP-bound state and an inactive GDP-bound state. In its active state, Cdc42 interacts with downstream effectors to regulate various cellular processes, including cytoskeletal organization, cell polarity, and cell migration.[3] **ML141** acts as a non-competitive, allosteric inhibitor, preventing Cdc42 from adopting its active conformation and interacting with its effectors.[1][3][5]

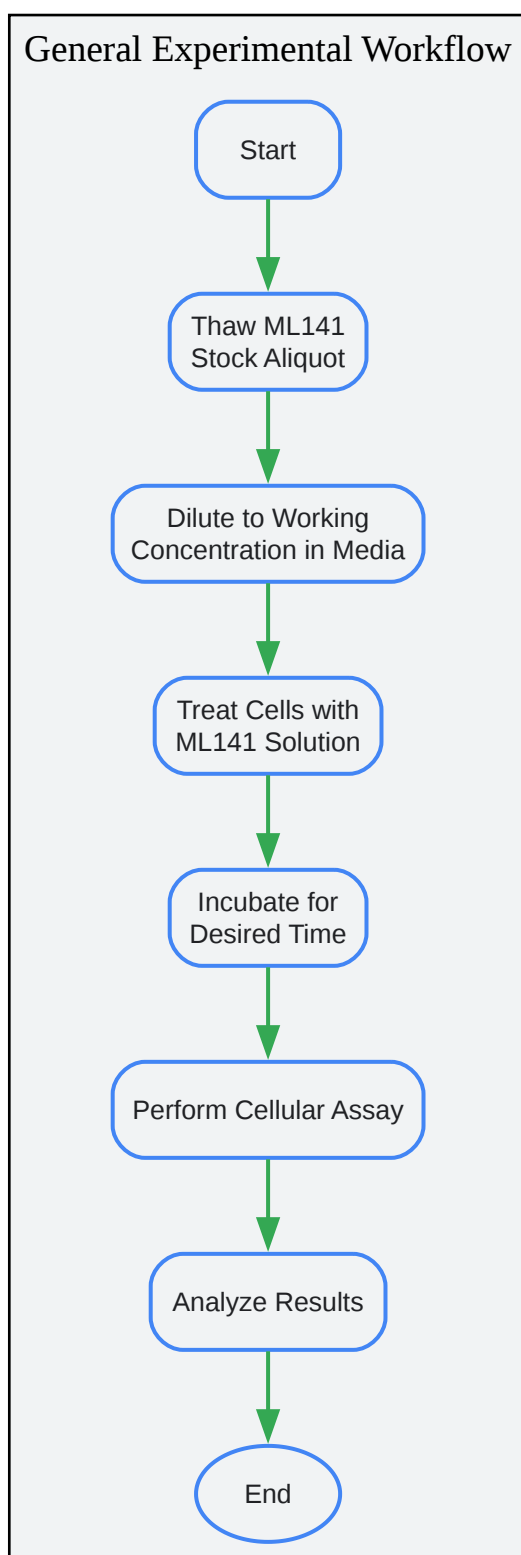


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Figure 2: ML141 Inhibition of the Cdc42 Signaling Pathway.

General Experimental Workflow Using **ML141** Stock Solution

The following diagram illustrates a typical workflow for using the prepared **ML141** stock solution in a cell-based assay.



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Figure 3: Typical Workflow for a Cell-Based Assay with **ML141**.

Note on Final DMSO Concentration: When preparing the final working solution for cell-based assays, it is important to consider the final concentration of DMSO. High concentrations of DMSO can be toxic to cells.[9][10] It is recommended to keep the final DMSO concentration in the culture medium below 0.5% (v/v) and to include a vehicle control (medium with the same concentration of DMSO as the **ML141**-treated samples) in your experiments.[11]

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